

3-Amino-2-cyclohexen-1-one physical and chemical properties

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Compound of Interest

Compound Name: 3-Amino-2-cyclohexen-1-one

Cat. No.: B1266254

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An In-depth Technical Guide to **3-Amino-2-cyclohexen-1-one**

Introduction

3-Amino-2-cyclohexen-1-one (CAS No. 5220-49-5) is a cyclic enaminone, a class of organic compounds characterized by an amine group and a ketone conjugated through a carbon-carbon double bond within a six-membered ring.[1] It serves as a valuable and versatile intermediate in organic synthesis.[1] Its structural features make it a key building block for the construction of a wide range of biologically active compounds and functionally significant heterocyclic systems, including pyridines, quinolines, and various therapeutic agent analogues.[1][2] This document provides a comprehensive overview of its physical, chemical, and spectroscopic properties, along with detailed experimental protocols for its synthesis.

Physical and Chemical Properties

3-Amino-2-cyclohexen-1-one typically appears as a dark yellow to light yellow or brown crystalline solid.[3][4] It is soluble in solvents like methanol.[4]

Table 2.1: Physical Properties of **3-Amino-2-cyclohexen-1-one**

Property	Value	Source(s)
CAS Number	5220-49-5	[2] [3] [5] [6]
Molecular Formula	C ₆ H ₉ NO	[3] [5] [7] [8]
Molecular Weight	111.14 g/mol	[3] [5] [7] [9]
Melting Point	129-133 °C	[2] [4] [5]
Boiling Point	212.4 ± 30.0 °C (Predicted)	[4] [5]
Density	1.091 ± 0.06 g/cm ³ (Predicted)	[4] [5]
Appearance	Light yellow to brown crystalline powder	[4]
pKa	5.65 ± 0.20 (Predicted)	[4]
Flash Point	127.1 °C	[5]
Vapor Pressure	0.00263 mmHg at 25°C	[5]
Refractive Index	1.558	[5]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **3-Amino-2-cyclohexen-1-one**. Key data from various analytical techniques are summarized below.

Table 3.1: Spectroscopic Data for **3-Amino-2-cyclohexen-1-one**

Technique	Data and Interpretation	Source(s)
¹ H NMR	(400 MHz, CDCl ₃): δ 5.23 (s, 1H), 3.20 (bs, 1H), 2.37 (m, 2H), 2.28 (m, 2H), 1.97 (m, 2H).	[3]
¹³ C NMR	Spectra available in DMSO-d ₆ .	[7][10]
Infrared (IR)	Spectra available via KBr wafer, Nujol, and ATR techniques. Characteristic peaks include C=C stretching (~1640 cm ⁻¹) and C-H stretching (~2950-3100 cm ⁻¹).	[7][8][10][11]
Mass Spec. (MS)	Molecular ion peak corresponding to the molecular weight of 111.	[7][8]

Chemical Reactivity and Applications

3-Amino-2-cyclohexen-1-one is a stable compound under standard conditions but exhibits reactivity characteristic of enaminones.[1] It is a key synthon for creating compounds with potential biological activity, such as dopamine autoreceptor agonists, acetylcholinesterase inhibitors, and anticonvulsants.[1] For instance, it has been utilized in the synthesis of 2-amino-5-oxo-4-phenyl-5,6,7,8-tetrahydroquinoline-3-carbonitriles.[2][4] Furthermore, derivatives of this molecule have been investigated as novel antagonists for the CXCR2 chemokine receptor, indicating its potential in developing treatments for inflammatory diseases.[12]

Safety and Handling

According to GHS classifications, **3-Amino-2-cyclohexen-1-one** is an irritant.[4][7] It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[4][6][7] Standard laboratory safety precautions, including the use of personal protective equipment such as gloves and safety glasses, should be employed during handling.[4]

Experimental Protocols: Synthesis

Several methods for the synthesis of **3-Amino-2-cyclohexen-1-one** have been reported. The most common and practical approaches start from 1,3-cyclohexanedione or 3-aminophenol.^[1]^[2]

Protocol 1: Condensation of 1,3-Cyclohexanedione with Ammonium Acetate

This method is a straightforward, high-yielding procedure involving the direct condensation of 1,3-cyclohexanedione with an ammonia source.^[2]^[4]

Materials:

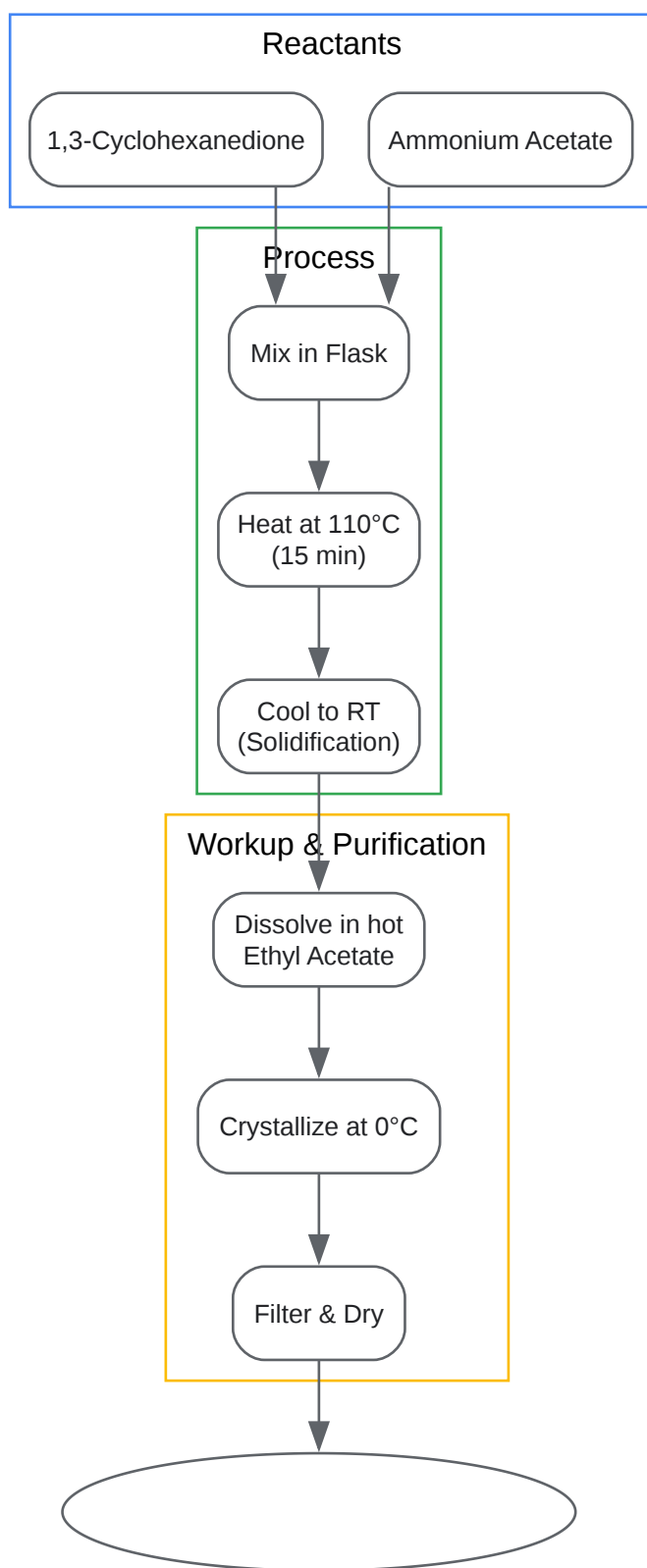
- 1,3-Cyclohexanedione (0.03 mol)
- Ammonium acetate (0.039 mol)
- Ethyl acetate
- 100 mL three-necked flask
- Oil bath
- Stirring apparatus
- Filtration apparatus

Procedure:

- Add 1,3-cyclohexanedione (0.03 mol) and ammonium acetate (0.039 mol) to a 100 mL three-necked flask.^[2]^[4]
- Stir the mixture thoroughly to ensure homogeneity.^[2]^[4]
- Place the flask in an oil bath and heat to 110°C for 15 minutes.^[2]^[4]
- After the reaction is complete, remove the flask from the oil bath and allow it to cool to room temperature, during which the product will solidify.^[2]^[4]

- Add 10 mL of ethyl acetate to the solidified mixture and heat gently to dissolve the solid.[\[2\]](#)[\[4\]](#)
- Cool the solution to 0°C to induce crystallization.[\[2\]](#)[\[4\]](#)
- Collect the precipitated yellow crystals by filtration and dry them to obtain the final product.[\[2\]](#)
[\[4\]](#)

This protocol typically results in a yield of approximately 93.6%.[\[2\]](#)[\[4\]](#)



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Caption: Workflow for the synthesis of **3-Amino-2-cyclohexen-1-one** from 1,3-cyclohexanedione.

Protocol 2: Catalytic Hydrogenation of 3-Aminophenol

This protocol represents an environmentally benign and highly efficient catalytic process.^{[1][13]}

Materials:

- 3-Aminophenol (50.0 mmol)
- 10% Palladium on Carbon (Pd/C) catalyst (10 wt % of substrate)
- Methanol (MeOH, 50 mL)
- Hydrogen (H₂) gas (balloon pressure)
- Reaction tube suitable for hydrogenation
- Membrane filter (0.22 µm)

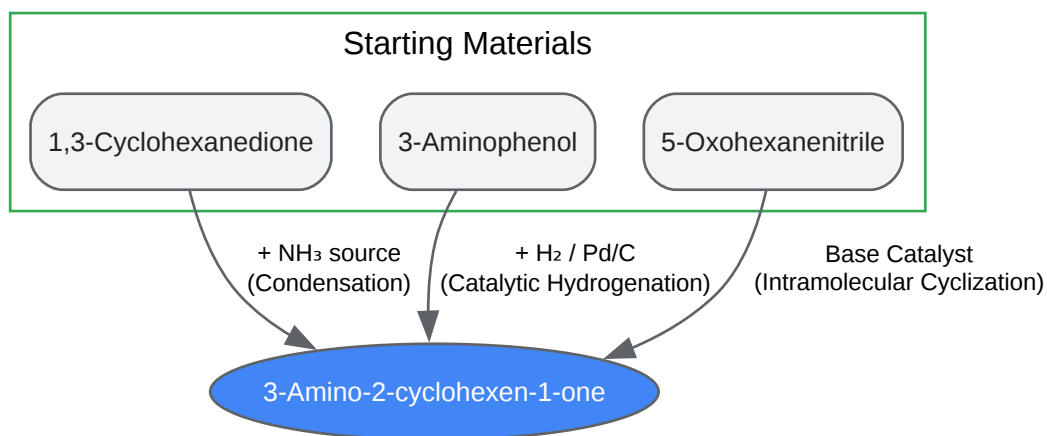
Procedure:

- In a reaction tube, combine 3-aminophenol (5.46 g, 50.0 mmol) and 10% Pd/C (546 mg) in 50 mL of methanol.^[1]
- Seal the tube and perform two vacuum/H₂ cycles to remove air from the system.^[1]
- Stir the mixture at 60°C under an ambient pressure of hydrogen (supplied by a balloon).^[1]
- Monitor the reaction for completion, which typically takes around 11 hours.^[1]
- Once complete, filter the reaction mixture through a membrane filter to remove the Pd/C catalyst.^[1]
- Concentrate the filtrate under reduced pressure to yield the product.^[1]

This method provides a high isolated yield (94%) of spectrally pure product without the need for chromatographic separation.^[1]

Visualization of Synthetic Pathways

The synthesis of **3-Amino-2-cyclohexen-1-one** can be achieved from several commercially available starting materials, highlighting its accessibility for research and development.



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Caption: Overview of key synthetic routes to **3-Amino-2-cyclohexen-1-one**.

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